

An In-depth Technical Guide to 16:0-23:2 Diyne PC

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Compound of Interest

Compound Name: 16:0-23:2 Diyne PC

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This technical guide provides a comprehensive overview of the properties, applications, and experimental considerations for 1-palmitoyl-2-(10,12-tricosadiynoyl)-sn-glycero-3-phosphocholine (**16:0-23:2 Diyne PC**). This synthetic phospholipid is of significant interest to researchers in materials science, biophysics, and drug delivery due to its unique photo-polymerizable properties.

Core Properties of 16:0-23:2 Diyne PC

16:0-23:2 Diyne PC is a specialized phospholipid that incorporates a saturated 16-carbon palmitoyl chain at the sn-1 position and a 23-carbon chain with two alkyne (diyne) functional groups at the sn-2 position of the glycerol backbone.^[1] This diyne moiety allows for photo-initiated cross-linking, transforming the lipid from a fluid state into a stable polymer network upon exposure to ultraviolet (UV) light.

Physicochemical Characteristics

The fundamental properties of **16:0-23:2 Diyne PC** are summarized in the table below, compiled from various suppliers and databases.

Property	Value	Source
Chemical Name	1-palmitoyl-2-(10,12-tricosadiynoyl)-sn-glycero-3-phosphocholine	
Synonym(s)	PTPC, 16:0-23:2 Diyne PC	
CAS Number	84271-00-1	
Molecular Formula	C ₄₇ H ₈₆ NO ₈ P	
Molecular Weight	824.16 g/mol	
Physical Form	Powder	
Purity	>99% (TLC)	
Storage Temperature	-20°C	

Solubility Profile

While precise quantitative solubility data is not readily available in the literature, empirical information suggests the following:

Solvent	Solubility	Notes
Water	Low (< 1 mg/mL)	Forms liposomes or micelles in aqueous solutions.
DMSO	Soluble	A common solvent for preparing stock solutions.
Ethanol	Soluble	Can be used in formulations, often in combination with other solvents.
Chloroform	Soluble	Expected to be soluble based on its lipid nature.
Corn Oil	Can be formulated	Used as a vehicle for in vivo administration. [2]
PEG300/400	Can be formulated	Used as a vehicle for in vivo administration. [2]
Tween 80	Can be formulated	Used as a surfactant in formulations. [2]

Note: For in vivo applications, various formulations using DMSO, PEG300, Tween 80, and corn oil have been suggested to achieve stable suspensions or solutions.[\[2\]](#)

Key Applications and Experimental Protocols

The primary application of **16:0-23:2 Diyne PC** stems from its ability to form stable, cross-linked membranes and surfaces. This has been exploited in the development of 2D nanomembranes for filtration and separation, as well as in modifying the surfaces of nanoparticles to control drug diffusion.[\[3\]](#)[\[4\]](#)

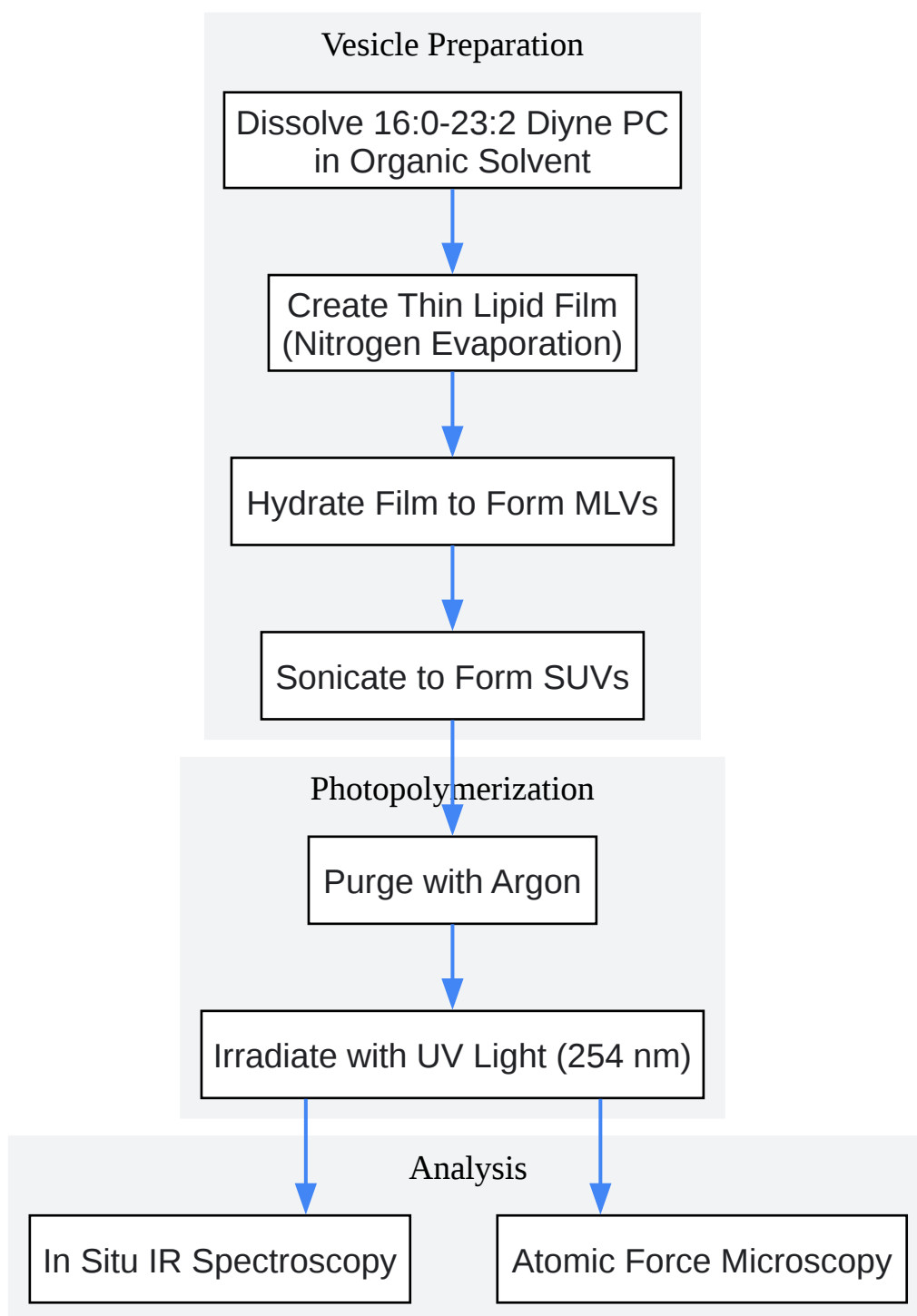
Formation of 2D Nanomembranes via Photopolymerization

A key application of **16:0-23:2 Diyne PC** is in the creation of two-dimensional nanomembranes. A study by Gilzer et al. (2019) in Langmuir detailed the biphasic formation of such membranes

through photopolymerization, analyzed in situ using infrared difference spectroscopy.[3][4]

While the full experimental details from the paper are proprietary, a general protocol can be outlined based on information for diacetylenic lipids.

- Vesicle Preparation:
 - Dissolve **16:0-23:2 Diyne PC** in a suitable organic solvent (e.g., chloroform).
 - Evaporate the solvent under a stream of nitrogen to form a thin lipid film on the wall of a glass vial.
 - Further dry the film under vacuum for at least one hour to remove residual solvent.
 - Hydrate the lipid film with an aqueous buffer to form multilamellar vesicles (MLVs).
 - To create small unilamellar vesicles (SUVs), sonicate the MLV suspension using a probe sonicator until the solution becomes clear.[5]
- Photopolymerization:
 - Transfer the vesicle suspension to a quartz cuvette.
 - Purge the suspension with an inert gas (e.g., argon) to remove dissolved oxygen, which can quench the polymerization reaction.[5]
 - Expose the sample to UV light at a wavelength of approximately 254 nm using a low-pressure mercury lamp.[5]
 - The polymerization process can be monitored by observing the color change of the solution, which typically transitions from colorless to blue and then to red, or by spectroscopic methods such as IR or Raman spectroscopy to track the disappearance of the diyne signal.



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Workflow for the formation and analysis of 2D nanomembranes.

Role in Drug Delivery

16:0-23:2 Diyne PC has been utilized to create a cross-linked lipid monolayer at the interface of nanoparticles. This polymerized shell can modulate the release kinetics of encapsulated drugs, offering a strategy for controlled drug delivery. The diyne groups also present an opportunity for further functionalization via "click chemistry," a type of reaction that is efficient and specific, allowing for the attachment of targeting ligands or other molecules.[1]

Involvement in Signaling Pathways

As a synthetic lipid, **16:0-23:2 Diyne PC** is not a natural component of cellular membranes and is not known to be a direct participant or modulator of specific signaling pathways. Its primary utility in a biological context is to alter the physical properties of lipid bilayers or nanoparticle surfaces.

However, lipids, in general, are integral to cellular signaling. They can act as second messengers, precursors for signaling molecules, or can modulate the function of membrane-bound proteins. The diagram below illustrates a conceptual overview of the roles of lipids in signal transduction. It is important to note that this is a general representation and does not imply a direct role for **16:0-23:2 Diyne PC** in these pathways.



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Conceptual overview of lipid involvement in cell signaling.

Synthesis of 16:0-23:2 Diyne PC

While a specific, detailed, step-by-step synthesis protocol for **16:0-23:2 Diyne PC** is not publicly available in the reviewed literature, a general synthetic strategy for similar diacetylenic phospholipids has been described. This typically involves a multi-step process. A plausible, though not explicitly documented, synthetic route would likely follow these general steps:

- Synthesis of the Glycerol Backbone: Starting with a chiral precursor like sn-glycero-3-phosphocholine.
- Acylation at sn-1: Esterification of the sn-1 hydroxyl group with palmitic acid or its activated form (e.g., palmitoyl chloride).
- Acylation at sn-2: Esterification of the sn-2 hydroxyl group with 10,12-tricosadiynoic acid. This diacetylenic fatty acid would need to be synthesized separately.
- Purification: Purification of the final product using chromatographic techniques to achieve high purity.

The synthesis of diacetylenic fatty acids themselves can be complex and may involve coupling reactions to create the diyne moiety.

Conclusion

16:0-23:2 Diyne PC is a versatile synthetic lipid with significant potential in materials science and drug delivery. Its key feature is the photo-polymerizable diyne group, which allows for the creation of stable, cross-linked structures. While it is not directly involved in cellular signaling, its unique properties make it a valuable tool for researchers developing novel biomaterials and therapeutic delivery systems. Further research may yet uncover new applications for this and other polymerizable lipids in biology and medicine.

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